

# Application Notes and Protocols for UCB-H PET Image Acquisition

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## Compound of Interest

Compound Name: UCB-H

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These application notes provide detailed protocols for Positron Emission Tomography (PET) imaging using the radiotracer [18F]UCB-H, which targets the Synaptic Vesicle Glycoprotein 2A (SV2A) to enable in vivo quantification of synaptic density. The following sections detail the necessary parameters for human, non-human primate, and rodent studies, presented in a clear and structured format to facilitate experimental design and execution.

## Human Studies: Image Acquisition Parameters

This protocol is designed for clinical research settings involving adult human subjects.

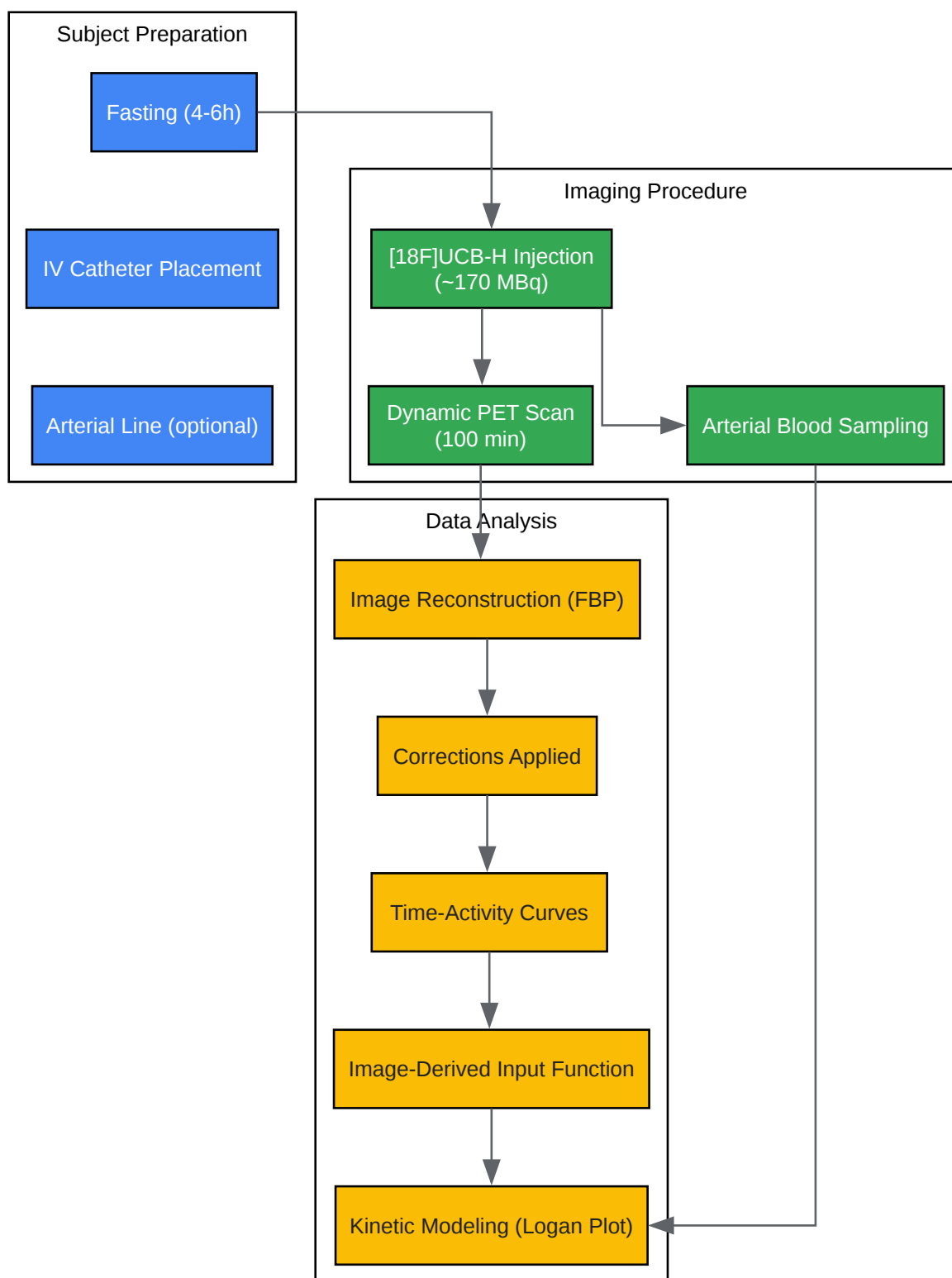
Table 1: Human [18F]UCB-H PET Imaging Parameters

Parameter	Value	Reference
Radiotracer	[18F]UCB-H	[1]
Injected Dose	~170.4 ± 24.9 MBq (intravenous bolus)	[1]
PET Scanner	Siemens/CTI ECAT HR+ or similar	[1]
Acquisition Mode	Dynamic 3D list mode	[1]
Scan Duration	100 minutes	[1]
Frame Timing	6 x 10s, 8 x 30s, 5 x 120s, 17 x 300s	[1]
Attenuation Correction	CT-based	[2]
Image Reconstruction	Filtered Backprojection (FBP)	[1]
Corrections Applied	Measured attenuation, dead time, random events, scatter	[1]
Input Function	Arterial blood sampling or Image-Derived Input Function (IDIF) from carotids	[1]

## Experimental Protocol: Human [18F]UCB-H PET Imaging

- Subject Preparation:
  - Subjects should fast for a minimum of 4-6 hours prior to the scan.
  - An intravenous catheter should be placed for radiotracer injection.
  - For studies requiring an arterial input function, an arterial line should be placed.
- Radiotracer Administration:
  - Administer an intravenous bolus injection of approximately 170.4 ± 24.9 MBq of [18F]UCB-H.[1]

- PET Scan Acquisition:
  - Begin dynamic PET acquisition simultaneously with the radiotracer injection.
  - Acquire data for a total of 100 minutes using a framing scheme such as: 6 frames of 10 seconds, 8 frames of 30 seconds, 5 frames of 120 seconds, and 17 frames of 300 seconds.[\[1\]](#)
- Image Reconstruction and Analysis:
  - Reconstruct the dynamic PET images using a filtered backprojection algorithm.
  - Apply corrections for attenuation, dead time, random events, and scatter.[\[1\]](#)
  - Generate time-activity curves (TACs) for various brain regions of interest.
  - If an arterial input function is used, collect serial arterial blood samples throughout the scan to measure radioactivity concentration.
  - Alternatively, an image-derived input function can be obtained from the carotid arteries.[\[1\]](#)
  - Use kinetic modeling, such as the Logan graphical analysis, to estimate the regional distribution volume (VT) of  $[^{18}\text{F}]\text{UCB-H}$ .[\[1\]](#)



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*Human  $[^{18}\text{F}]\text{UCB-H}$  PET Experimental Workflow*

## Non-Human Primate Studies: Image Acquisition Parameters

This protocol is suitable for preclinical studies in non-human primates (NHPs).

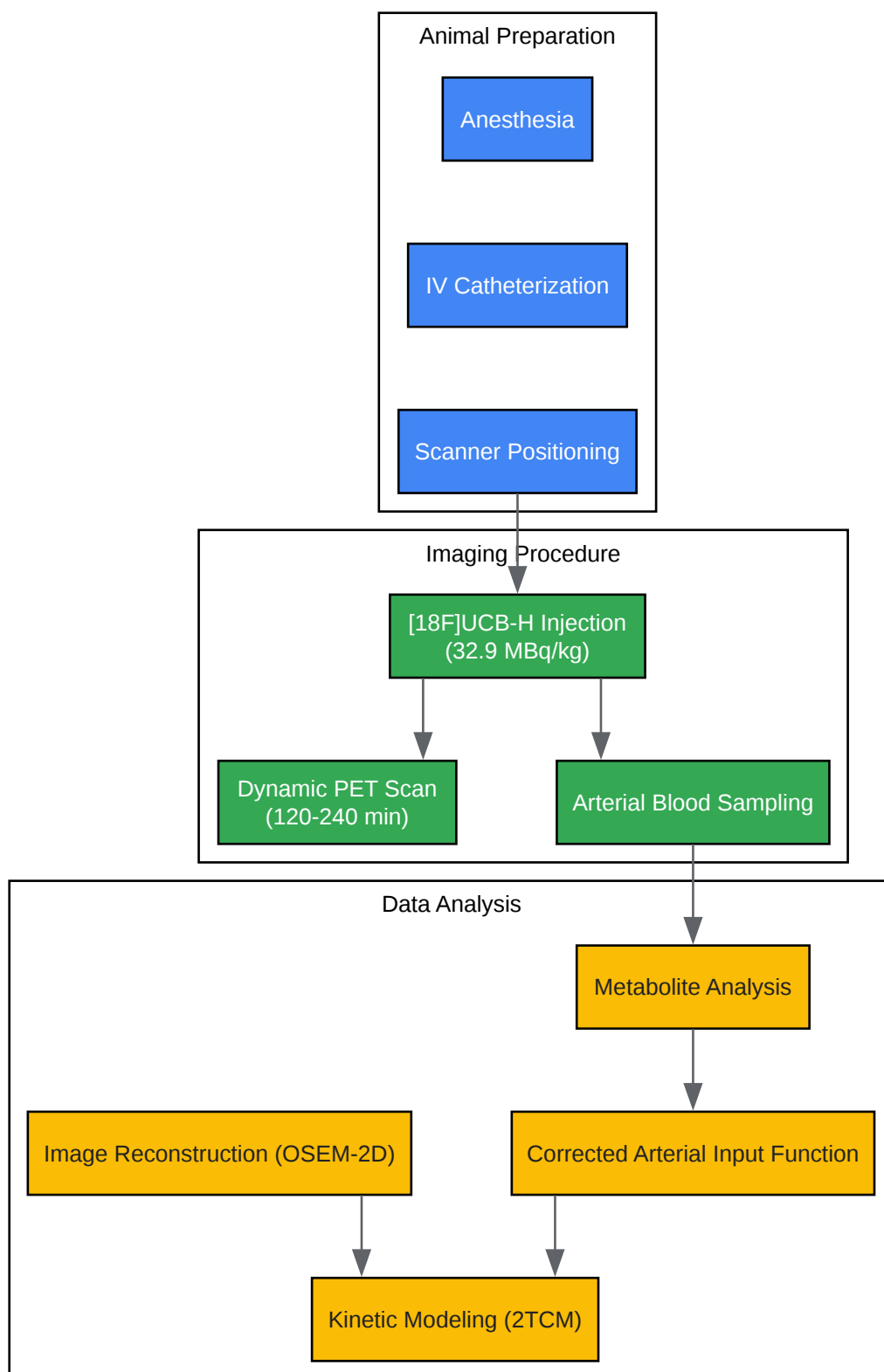
Table 2: Non-Human Primate [18F]UCB-H PET Imaging Parameters

Parameter	Value	Reference
Radiotracer	[18F]UCB-H	[3]
Injected Dose	32.9 ± 1.0 MBq/kg (intravenous bolus)	[3]
PET Scanner	Siemens/CTI ECAT EXACT HR+ or similar	[3]
Acquisition Mode	Dynamic 3D	[3]
Scan Duration	120 minutes or 240 minutes	[3]
Attenuation Correction	68Ge transmission scan	[3]
Image Reconstruction	Ordered Subset Expectation Maximization (OSEM-2D)	[3]
Corrections Applied	Radioactive decay, scatter, attenuation, detector inhomogeneity	[3]
Input Function	Arterial blood sampling with metabolite analysis	[3]

## Experimental Protocol: Non-Human Primate [18F]UCB-H PET Imaging

- Animal Preparation:
  - Anesthetize the NHP and maintain anesthesia throughout the procedure.

- Place intravenous catheters for radiotracer injection and blood sampling.
- Position the animal in the PET scanner.
- Radiotracer Administration:
  - Administer an intravenous bolus injection of  $32.9 \pm 1.0$  MBq/kg of [18F]UCB-H.[3]
- PET Scan Acquisition:
  - Start the dynamic PET scan at the time of injection.
  - Acquire data for a duration of 120 or 240 minutes.[3]
- Arterial Blood Sampling:
  - Collect serial arterial blood samples throughout the scan to determine the parent radiotracer concentration and for metabolite analysis.[3]
- Image Reconstruction and Analysis:
  - Reconstruct the dynamic PET images using an OSEM-2D algorithm.
  - Apply all necessary corrections.[3]
  - Generate TACs for brain regions of interest.
  - Perform kinetic modeling using the arterial input function corrected for metabolites. A two-tissue compartment model (2TCM) is often optimal.[3]



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*NHP [<sup>18</sup>F]UCB-H PET Experimental Workflow*

## Rodent Studies: Image Acquisition Parameters

This protocol is intended for preclinical research in mice or rats.

Table 3: Rodent [<sup>18</sup>F]UCB-H PET Imaging Parameters

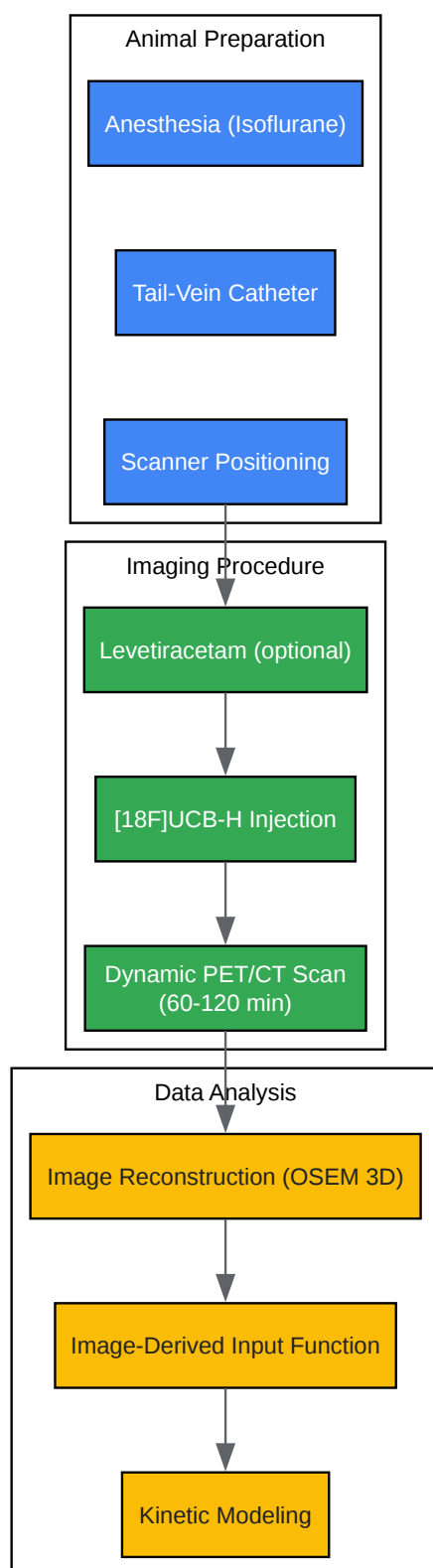
Parameter	Value	Reference
Radiotracer	[ <sup>18</sup> F]UCB-H	[4]
PET Scanner	Siemens Inveon PET-CT or similar μPET scanner	[4]
Anesthesia	Isoflurane with oxygen	[4]
Acquisition Mode	Dynamic	[4]
Scan Duration	60-120 minutes	[4]
Attenuation Correction	CT-based	[4]
Image Reconstruction	3D Ordered Subset Expectation Maximization (OSEM 3D)	[5]
Blocking Agent (for specificity)	Levetiracetam (LEV)	[4]
Input Function	Population-based Image-Derived Input Function (IDIF)	[4]

## Experimental Protocol: Rodent [<sup>18</sup>F]UCB-H PET Imaging

- Animal Preparation:
  - Anesthetize the rodent using a mixture of isoflurane and oxygen and maintain anesthesia for the duration of the experiment.[4]
  - Place a tail-vein catheter for radiotracer injection.
  - Position the animal on the scanner bed.



- Radiotracer Administration:
  - Administer an intravenous bolus injection of [18F]**UCB-H**.
- PET/CT Scan Acquisition:
  - Acquire a dynamic PET scan for 60 to 120 minutes.[\[4\]](#)
  - Perform a CT scan for attenuation correction.
- Blocking Study (Optional):
  - To confirm the specificity of [18F]**UCB-H** binding to SV2A, a separate cohort of animals can be pre-treated with levetiracetam (e.g., 50 mg/kg) prior to radiotracer injection.[\[4\]](#)
- Image Reconstruction and Analysis:
  - Reconstruct the dynamic PET images using an OSEM 3D algorithm.[\[5\]](#)
  - Generate an image-derived input function, often using a population-based method.[\[4\]](#)
  - Perform kinetic modeling to determine the volume of distribution (VT).[\[4\]](#)

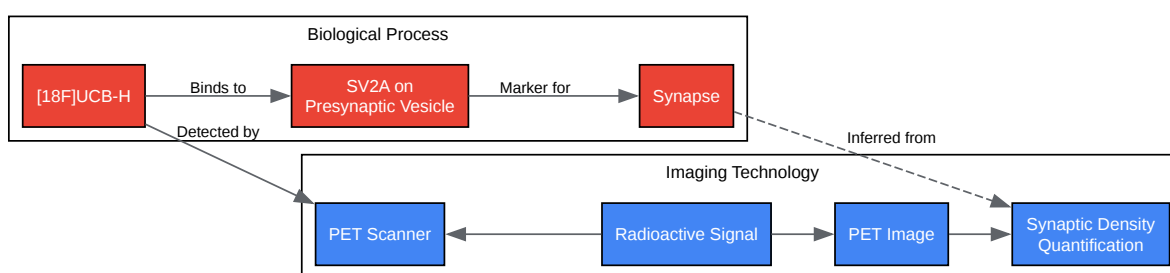


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*Rodent [ $^{18}\text{F}$ ]UCB-H PET Experimental Workflow*

## Signaling Pathway and Logical Relationships

The following diagram illustrates the principle of [ $^{18}\text{F}$ ]UCB-H PET imaging. The radiotracer binds to SV2A, a protein located on presynaptic vesicles. The PET scanner detects the radioactive signal from [ $^{18}\text{F}$ ]UCB-H, allowing for the in vivo quantification of SV2A, which serves as a proxy for synaptic density.



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*Principle of [ $^{18}\text{F}$ ]UCB-H PET Imaging of SV2A*

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